

# Technical Guide: Elucidation of the Chemical Structure of 2-Amino-3-benzyloxypyrazine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amino-3-benzyloxypyrazine

Cat. No.: B033915

[Get Quote](#)

For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural elucidation of **2-Amino-3-benzyloxypyrazine**. Due to the limited availability of direct experimental data for this specific compound in public literature, this guide outlines a putative synthesis pathway and predicted spectroscopic data based on analogous compounds. This information serves as a robust framework for researchers engaged in the synthesis and characterization of novel pyrazine derivatives.

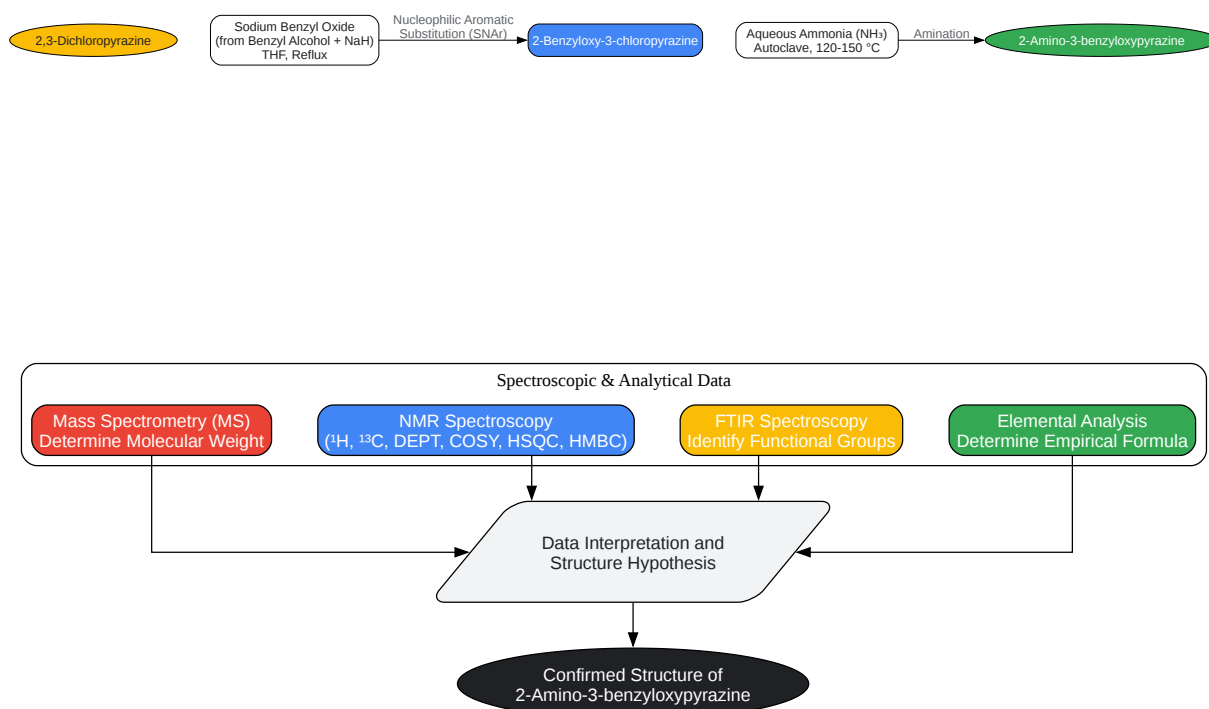
## Predicted Physicochemical Properties

A summary of the predicted and known physicochemical properties of **2-Amino-3-benzyloxypyrazine** is presented in Table 1.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>11</sub> N <sub>3</sub> O	-
Molecular Weight	201.23 g/mol	-
CAS Number	110223-15-9	-
Boiling Point	366 °C	[1]
Appearance	Predicted: Crystalline solid	-

## Proposed Synthesis Protocol

A plausible two-step synthesis for **2-Amino-3-benzyloxy pyrazine** is proposed, starting from the commercially available 2,3-dichloropyrazine. The workflow for this synthesis is depicted in the diagram below.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Aminopyrazine [webbook.nist.gov]
- To cite this document: BenchChem. [Technical Guide: Elucidation of the Chemical Structure of 2-Amino-3-benzyloxypyrazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033915#2-amino-3-benzyloxypyrazine-structure-elucidation]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)